

Personal protective equipment for handling 2-(1H-pyrrol-1-yl)ethanamine

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Compound of Interest

Compound Name: 2-(1H-pyrrol-1-yl)ethanamine

Cat. No.: B1350429

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Essential Safety and Handling Guide for 2-(1H-pyrrol-1-yl)ethanamine

This guide provides critical safety, operational, and disposal protocols for handling **2-(1H-pyrrol-1-yl)ethanamine** in a laboratory setting. Adherence to these procedures is paramount for ensuring the safety of all personnel and minimizing environmental impact. This information is intended for researchers, scientists, and professionals in drug development.

Chemical Identifier and Properties:

Property	Value
CAS Number	29709-35-1
Molecular Formula	C ₆ H ₁₀ N ₂
Molecular Weight	110.16 g/mol
Form	Liquid
Density	1.0136 g/mL
Flash Point	83.5 °C (182.3 °F)

Hazard Identification and Classification:

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2-(1H-pyrrol-1-yl)ethanamine** is classified as follows:

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation [1] [2]
Serious Eye Damage	1	H318: Causes serious eye damage [2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation [2]

Signal Word: Danger[\[2\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure. The following equipment is mandatory when handling **2-(1H-pyrrol-1-yl)ethanamine**.

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation of vapors. All handling should be conducted within a fume hood. [3]
Eye and Face Protection	Chemical Splash Goggles	To protect against splashes that can cause serious eye damage.[3][4][5]
Hand Protection	Chemical-Resistant Gloves (Nitrile or Neoprene)	To prevent skin contact and irritation. It is advisable to consult the glove manufacturer's compatibility chart.[3][4][5]
Body Protection	Laboratory Coat	To protect skin and personal clothing from contamination.[3][6]
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills.[5][6]

Operational and Disposal Plan

A systematic approach to handling and disposal is crucial for safety and experimental integrity.

Step-by-Step Handling Protocol:

- Pre-Handling Preparation:
 - Conduct a thorough risk assessment for the planned experiment.
 - Ensure a safety shower and eyewash station are readily accessible.[6]
 - Don all required PPE before entering the handling area.[6]
- Handling the Compound:

- All weighing and transferring of **2-(1H-pyrrol-1-yl)ethanamine** must be performed inside a certified chemical fume hood to prevent inhalation of vapors.[3]
- Avoid direct contact with skin and eyes.[7]
- Keep the container tightly closed when not in use.[1][7]
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[1]

Spill and Exposure Procedures:

- Minor Spill: In the event of a small spill, absorb the liquid with an inert material (e.g., sand, vermiculite) and place it in a sealed, labeled container for hazardous waste disposal.[3]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes and remove contaminated clothing.[1][3][7] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[1][7] Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if respiratory irritation occurs.[1][3][7]

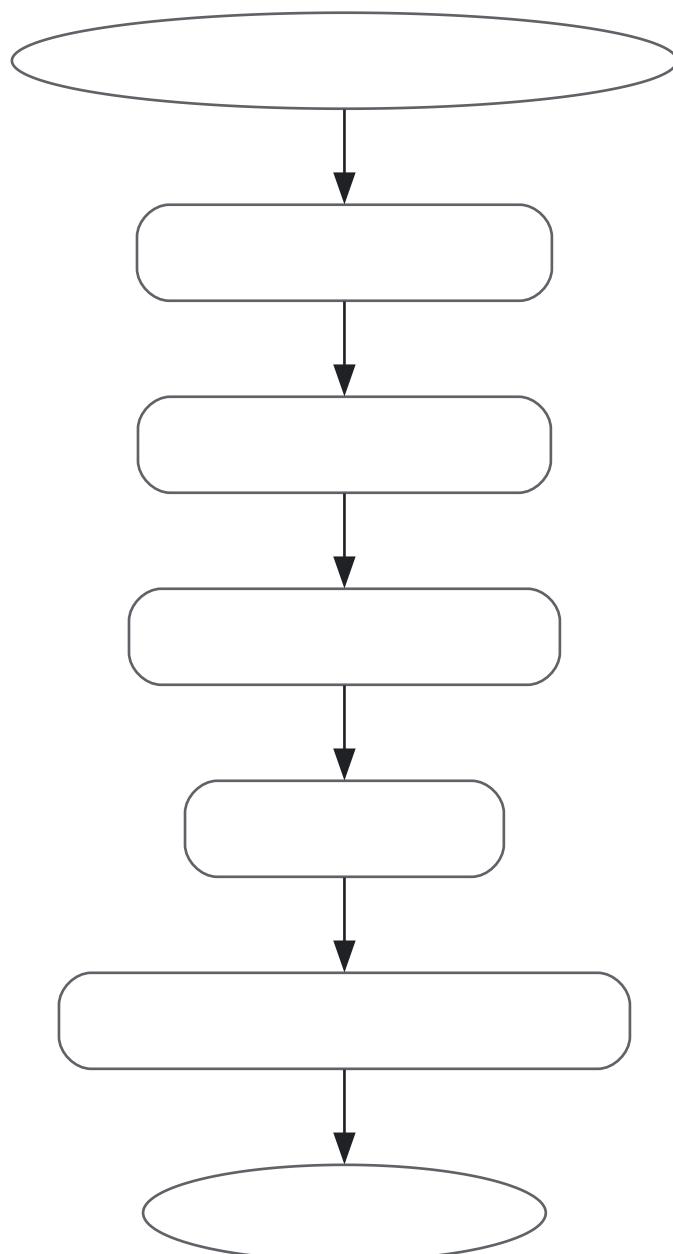
Disposal Plan:

Proper disposal of **2-(1H-pyrrol-1-yl)ethanamine** and associated waste is essential to prevent environmental contamination and comply with regulations.

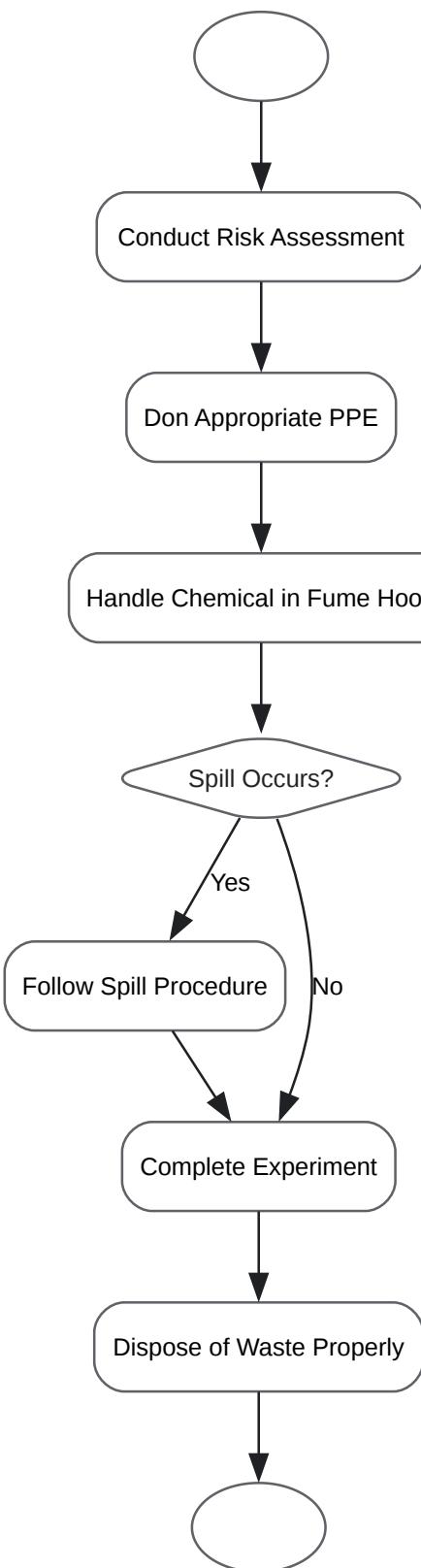
Waste Type	Disposal Procedure
Unused Compound	Dispose of as hazardous chemical waste in a properly labeled and sealed container. [3]
Contaminated Materials	Any materials that have come into contact with the chemical (e.g., gloves, absorbent pads, pipette tips) should be disposed of in a designated solid hazardous waste container. [3] [6]
Solutions	Aqueous and organic solutions containing 2-(1H-pyrrol-1-yl)ethanamine should be collected in separate, appropriately labeled hazardous waste containers. Do not pour down the drain. [3]

Workflow and Decision Making

The following diagrams illustrate the necessary workflows for handling **2-(1H-pyrrol-1-yl)ethanamine** safely.

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Caption: PPE Selection Workflow for Handling **2-(1H-pyrrol-1-yl)ethanamine**.



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Caption: Operational and Disposal Workflow for **2-(1H-pyrrol-1-yl)ethanamine**.

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